

Application Notes: Preparation of L-165,041 Stock Solution in DMSO

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Compound of Interest

Compound Name: L-165041

Cat. No.: B1673701

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Introduction

L-165,041 is a potent and selective agonist for the Peroxisome Proliferator-Activated Receptor delta (PPAR δ).^{[1][2]} It is a cell-permeable phenoxyacetic acid derivative widely utilized in research to investigate the diverse roles of PPAR δ , which include regulating lipid metabolism, inflammation, and cellular differentiation.^{[2][3]} L-165,041 exhibits high selectivity for PPAR δ , with a binding affinity (K_i) of approximately 6 nM, which is over 100-fold greater than for other PPAR subtypes like PPAR γ .^{[1][4]} Accurate preparation of a stock solution is the first critical step for ensuring reproducible and reliable results in downstream cellular and molecular biology experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of L-165,041 due to its high solubilizing capacity for this compound.^[3] These application notes provide a detailed protocol for the preparation, storage, and handling of L-165,041 stock solutions.

Data Presentation: Chemical and Physical Properties

The key properties of L-165,041 are summarized in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	References
IUPAC Name	[4-[3-(4-Acetyl-3-hydroxy-2-propylphenoxy)propoxy]phenoxy]acetic acid	[5]
CAS Number	79558-09-1	[3][4][5]
Molecular Formula	C ₂₂ H ₂₆ O ₇	[3][5][6]
Molecular Weight	402.44 g/mol	[2][5][6]
Purity	≥98% (HPLC)	[1][2][6]
Appearance	White solid	[2][6]
Solubility in DMSO	≥30 mg/mL	[3][6]

Experimental Protocols

I. Materials and Equipment

Materials:

- L-165,041 powder (CAS: 79558-09-1)
- Anhydrous/Molecular biology grade Dimethyl Sulfoxide (DMSO) (CAS: 67-68-5)
- Sterile, nuclease-free microcentrifuge tubes (1.5 mL) or cryovials

Equipment:

- Analytical balance
- Calibrated micropipettes (P1000, P200) and sterile tips
- Vortex mixer
- Optional: Sonicator (water bath)
- Personal Protective Equipment (PPE): Safety glasses, gloves, lab coat

II. Protocol for Preparing a 10 mM L-165,041 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of L-165,041 in DMSO.

1. Pre-Preparation:

- Ensure all work is performed in a clean, designated area, such as a laminar flow hood, to minimize contamination.
- Allow the L-165,041 powder and DMSO to equilibrate to room temperature before opening to prevent moisture condensation.

2. Calculation of Mass:

- To prepare a 10 mM solution, the required mass of L-165,041 must be calculated using its molecular weight (402.44 g/mol).
- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Calculation: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 402.44 \text{ g/mol} = 4.0244 \text{ mg}$
- Therefore, 4.02 mg of L-165,041 is needed to make 1 mL of a 10 mM stock solution.

3. Weighing and Solubilization:

- Carefully weigh 4.02 mg of L-165,041 powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Using a calibrated micropipette, add 1 mL of room-temperature DMSO to the tube containing the powder.
- Close the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear and colorless.
- If dissolution is difficult, brief sonication in a water bath can be used to aid the process.^[4]

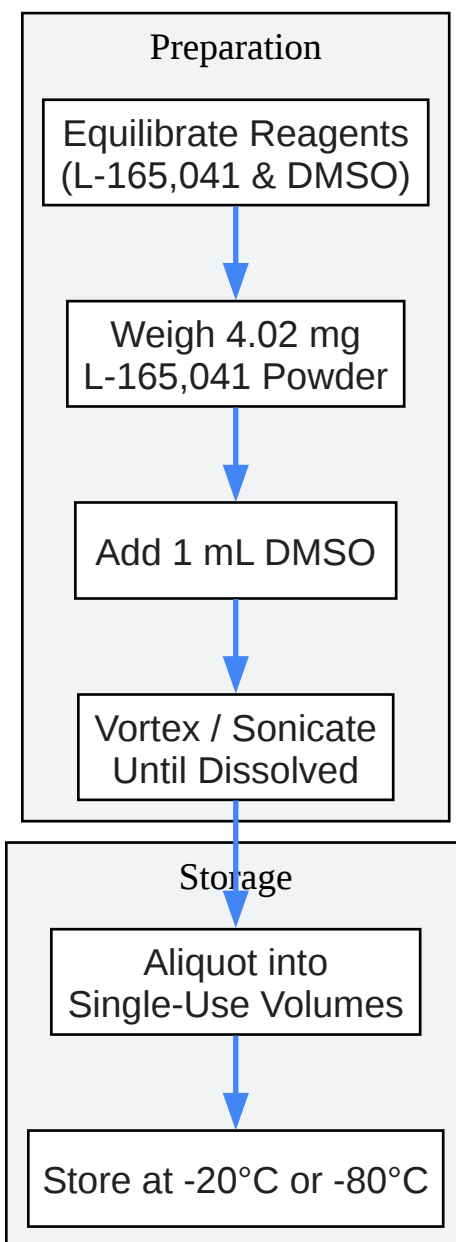
4. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile microcentrifuge tubes or cryovials.^[4]
- Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.

- For long-term storage, store the aliquots at -80°C (stable for up to 2 years).[4] For short-term storage, -20°C is suitable (stable for up to 1 year).[4]

Mandatory Visualizations

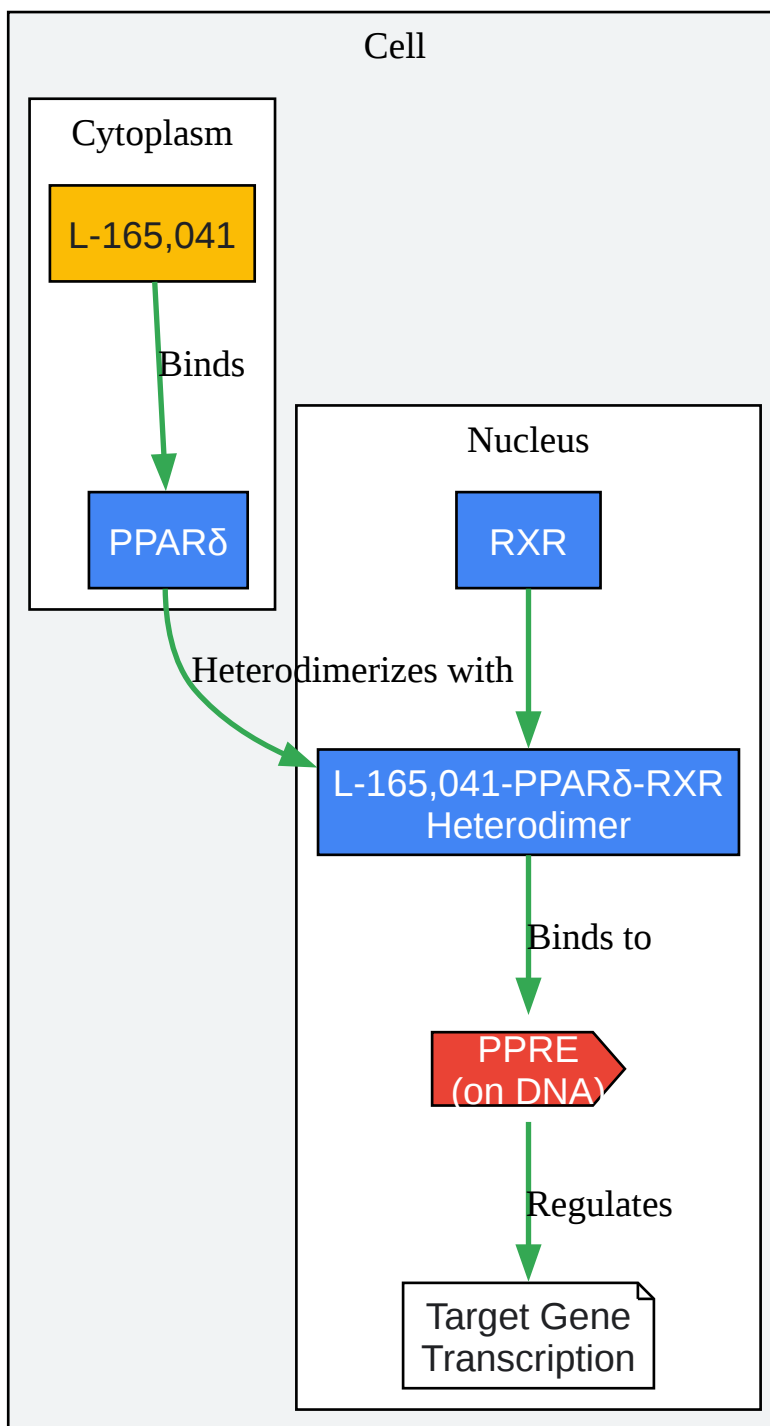
Diagram 1: Experimental Workflow



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Caption: Workflow for preparing L-165,041 stock solution in DMSO.

Diagram 2: L-165,041 Signaling Pathway

[Click to download full resolution via product page](#)Caption: Simplified PPAR δ signaling pathway activated by L-165,041.

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- To cite this document: BenchChem. [Application Notes: Preparation of L-165,041 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673701#preparing-l-165041-stock-solution-with-dmsol]

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